

A Technical Guide to the Physical and Chemical Properties of Gafquat 755N Solutions

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Compound of Interest

Compound Name: Gafquat 755N

Cat. No.: B1212068

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gafquat 755N, with the INCI name Polyquaternium-11, is a quaternized copolymer of vinylpyrrolidone and dimethylaminoethyl methacrylate.[1][2] It is a cationic polymer known for its film-forming and conditioning properties, finding extensive use in the personal care industry.[3][4] This technical guide provides an in-depth overview of the core physical and chemical properties of **Gafquat 755N** solutions, intended to inform researchers, scientists, and professionals in drug development about its characteristics and potential applications. **Gafquat 755N** is commercially available as a viscous, clear to slightly yellow aqueous solution, typically with a solids content of around 20%.[5][6]

Chemical and Physical Properties

Gafquat 755N is a high molecular weight polymer with an average molecular weight of approximately 1,000,000 g/mol.[5][6] Its cationic nature, derived from the quaternary ammonium groups, allows it to form clear, non-tacky, and flexible films.[5][7] This polymer is soluble in both water and alcohols, which facilitates its incorporation into various formulations.[8]

Summary of Quantitative Data

The following table summarizes the available quantitative data for commercial **Gafquat 755N** solutions. It is important to note that specific values can vary between suppliers and batches.

Property	Value	Test Condition
Appearance	Clear to slightly yellow, viscous liquid	-
Solids Content (%)	19 - 21	-
pH (as is)	5.0 - 7.0	-
Viscosity (cps)	20,000 - 60,000	Brookfield RVF, #7 spindle, 25°C
Average Molecular Weight (g/mol)	~1,000,000	-

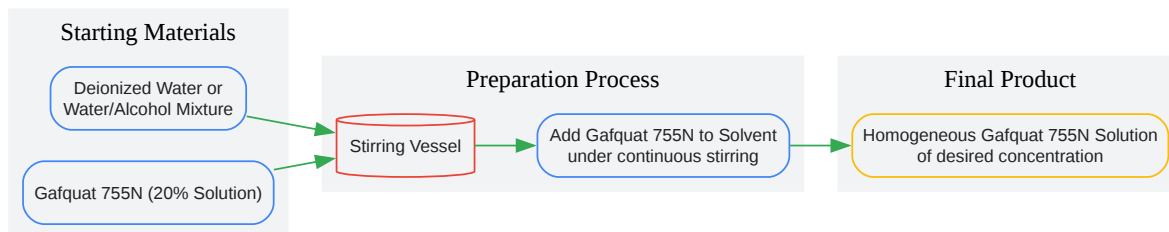
Data sourced from various technical datasheets.[\[5\]](#)[\[6\]](#)

Experimental Protocols

Detailed experimental protocols for **Gafquat 755N** are not readily available in the public domain. However, standard methods for polymer characterization can be adapted.

Preparation of Gafquat 755N Solutions

To prepare solutions of varying concentrations for physical property testing, the commercial **Gafquat 755N** solution can be diluted with deionized water. It is recommended to add the polymer solution to the water while stirring to ensure homogeneity.[\[1\]](#)[\[8\]](#) For hydroalcoholic solutions, the polymer can be incorporated into the alcohol or water phase before mixing.[\[8\]](#)

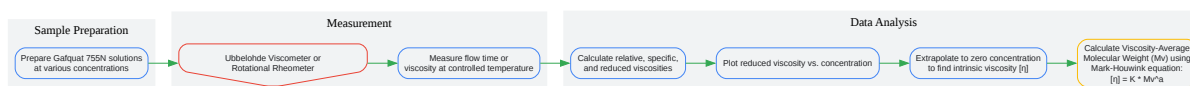


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Figure 1: Workflow for the preparation of **Gafquat 755N** solutions.

Viscosity Measurement

The viscosity of **Gafquat 755N** solutions can be determined using a capillary viscometer, such as an Ubbelohde viscometer. This method is suitable for measuring the viscosity of polymer solutions at different concentrations to determine the intrinsic viscosity and subsequently estimate the viscosity-average molecular weight using the Mark-Houwink equation.[9][10][11] For more detailed rheological characterization, a rotational rheometer would be employed to measure viscosity as a function of shear rate, which is crucial for understanding the flow behavior of the solutions under different processing conditions.



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Figure 2: Experimental workflow for viscosity measurement.

Surface Tension Determination

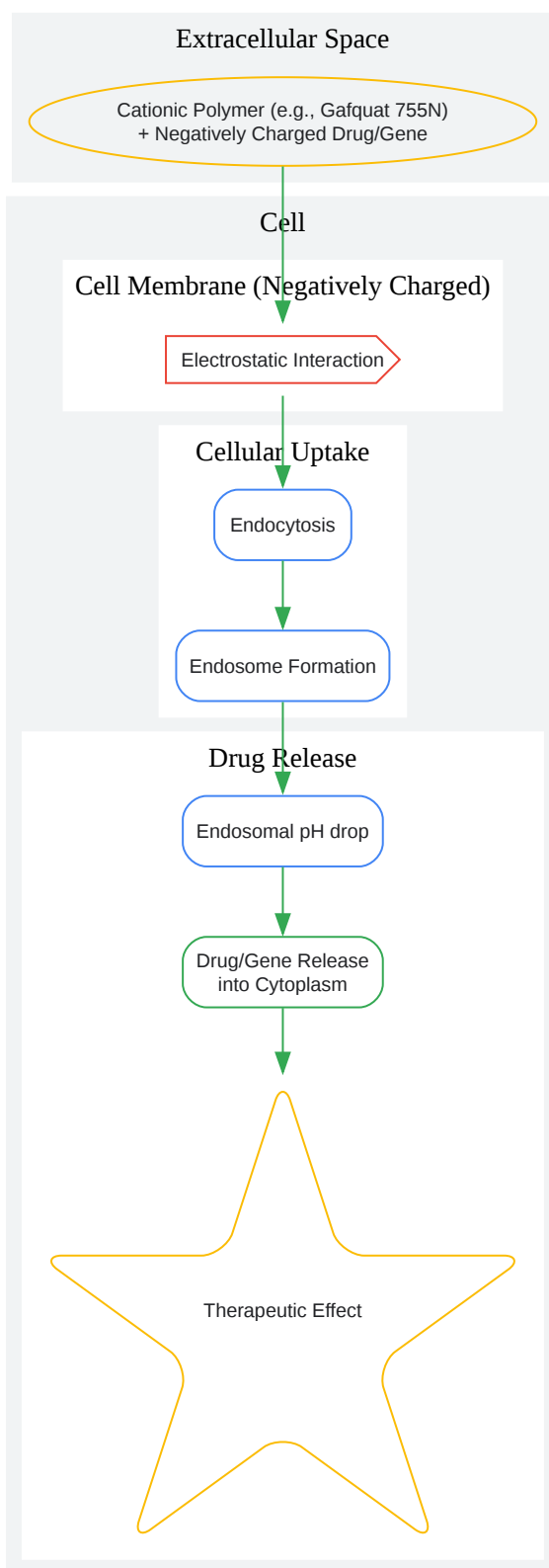
The surface tension of **Gafquat 755N** solutions can be measured using methods like the pendant drop method.^{[12][13]} This technique involves analyzing the shape of a pendant drop of the solution, which is influenced by the surface tension. It is particularly useful for polymer solutions as it can provide insights into the adsorption of polymer chains at the air-liquid interface.^[13]

Role in Drug Development

While **Gafquat 755N** is primarily used in personal care, its cationic nature suggests potential applications in drug delivery. Cationic polymers are known to interact with negatively charged biological membranes, which can be leveraged for targeted drug delivery and enhanced bioavailability.^{[14][15][16]} They can form complexes with negatively charged drugs or genetic material (like DNA or RNA) to protect them and facilitate their entry into cells.^[17]

Generalized Mechanism for Cationic Polymer-Based Drug Delivery

The positive charges on cationic polymers like **Gafquat 755N** can electrostatically interact with the negatively charged components of cell membranes, such as phospholipids and proteins. This interaction can lead to cellular uptake of the polymer and any associated drug cargo through endocytosis. Once inside the cell, changes in pH within endosomes can trigger the release of the drug. This is a generalized mechanism and the specific interactions and pathways for **Gafquat 755N** would require dedicated investigation.



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Figure 3: Generalized signaling pathway for cationic polymer-mediated drug delivery.

Conclusion

Gafquat 755N is a versatile cationic polymer with well-established film-forming and conditioning properties. While its primary applications are in the personal care sector, its physicochemical characteristics suggest potential for use in drug delivery systems. This guide provides a foundational understanding of its properties and outlines general experimental approaches for its characterization. Further research is warranted to explore its full potential in pharmaceutical formulations, particularly in generating specific quantitative data on its solution properties and elucidating its precise mechanisms of interaction with biological systems.

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References

- 1. stobec.com [stobec.com]
- 2. specialchem.com [specialchem.com]
- 3. ashland.com [ashland.com]
- 4. medikonda.com [medikonda.com]
- 5. Polyquaternium-11-Technical Data Sheet from China manufacturer - ZWPVP [zwpvp.com]
- 6. ashland.com [ashland.com]
- 7. qacs.alfa-chemistry.com [qacs.alfa-chemistry.com]
- 8. chempoint.com [chempoint.com]
- 9. Determination of Viscosity Average Molecular Weight of Polymer (Theory) : Physical Chemistry Virtual Lab : Chemical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 10. Measuring a Polymer's Molecular Weight with a Viscometer - Sparx Engineering [sparxeng.com]
- 11. users.metu.edu.tr [users.metu.edu.tr]
- 12. tegewa.de [tegewa.de]

- 13. onsager.cn [onsager.cn]
- 14. tandfonline.com [tandfonline.com]
- 15. Significant role of cationic polymers in drug delivery systems - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. annabilab.ucla.edu [annabilab.ucla.edu]
- 17. news-medical.net [news-medical.net]
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